

# UNC2025 Hydrochloride: In Vitro Assay Application Notes and Protocols

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## Compound of Interest

Compound Name: *UNC2025 hydrochloride*

Cat. No.: *B2484027*

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## Introduction

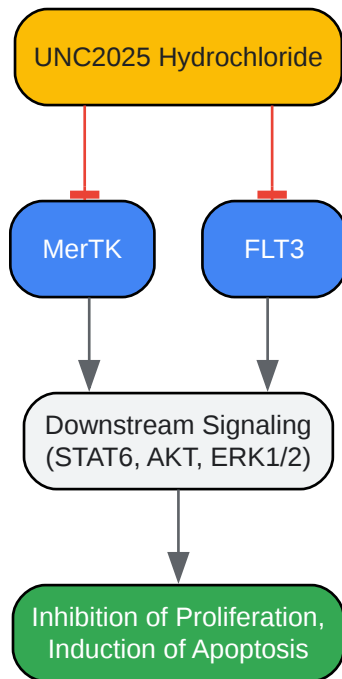
**UNC2025 hydrochloride** is a potent, orally bioavailable small molecule inhibitor of Mer receptor tyrosine kinase (MerTK) and Fms-like tyrosine kinase 3 (FLT3).[1][2][3] It demonstrates sub-nanomolar efficacy in enzymatic assays and low nanomolar activity in cell-based assays, making it a valuable tool for investigating the roles of MerTK and FLT3 in various cancers, particularly acute leukemia.[1][4] This document provides detailed protocols for key in vitro assays to evaluate the activity of **UNC2025 hydrochloride**.

## Mechanism of Action

UNC2025 acts as an ATP-competitive inhibitor of MerTK and FLT3.[3] Inhibition of these kinases blocks downstream signaling pathways crucial for cell survival, proliferation, and resistance to apoptosis.[1][5] The primary signaling cascades affected include the STAT6, AKT, and ERK1/2 pathways.[1][3]

## Signaling Pathway

## UNC2025 Signaling Pathway Inhibition

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Caption: Inhibition of MerTK and FLT3 by UNC2025 blocks downstream signaling.

## Quantitative Data Summary

The following tables summarize the reported in vitro potency of **UNC2025 hydrochloride** across various assays and cell lines.

Table 1: Enzymatic and Cellular IC50 Values

| Target | Assay Type             | IC50 (nM)       | Reference |
|--------|------------------------|-----------------|-----------|
| MerTK  | Enzymatic              | 0.16 (Ki), 0.74 | [1][2]    |
| MerTK  | Cell-based (697 B-ALL) | 2.7             | [1][2]    |
| FLT3   | Enzymatic              | 0.8             | [2]       |
| FLT3   | Cell-based (Molm-14)   | 14              | [3][6]    |
| Axl    | Enzymatic              | 122             | [1][3]    |

Table 2: Selectivity Profile

| Kinase | IC50 (nM) |
|--------|-----------|
| Mer    | 0.46      |
| FLT3   | 0.35      |
| AXL    | 1.65      |
| TRKA   | 1.67      |
| TRKC   | 4.38      |
| TYRO3  | 5.83      |

Data from cell-free assays.[\[3\]](#)[\[7\]](#)

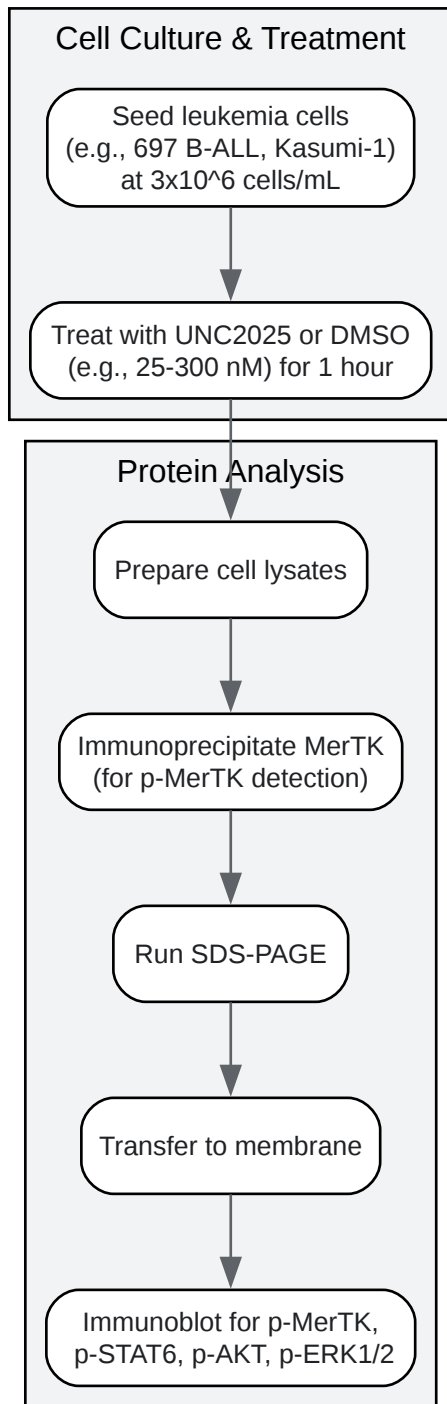
## Experimental Protocols

### Western Blotting for Phospho-Protein Analysis

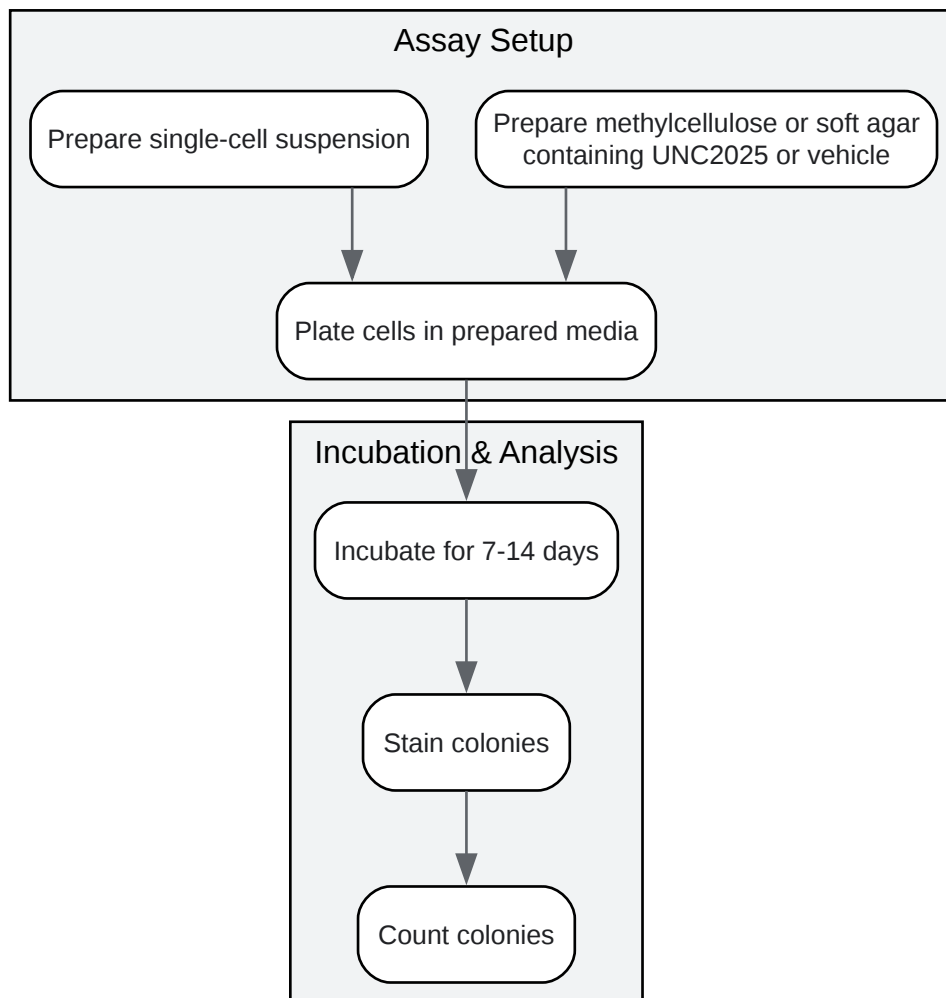
This protocol is designed to assess the inhibition of MerTK phosphorylation and downstream signaling molecules.

Experimental Workflow:

## Western Blotting Workflow



## Colony Formation Assay Workflow



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## References

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